

# An In-depth Technical Guide to the Molecular Structure of Ethoxymethanol

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## Compound of Interest

Compound Name: *Ethoxymethanol*

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## Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **ethoxymethanol** ( $\text{CH}_3\text{CH}_2\text{OCH}_2\text{OH}$ ). While experimental data for this hemiacetal is limited in publicly accessible literature, this document consolidates available information, including key physical properties and insights from computational studies. Detailed theoretical data on bond dissociation energies are presented, and a plausible experimental protocol for its synthesis is outlined. Visualizations of the molecular structure and a proposed synthesis pathway are provided to aid in understanding.

## Introduction

**Ethoxymethanol** is a hemiacetal formed from the reaction of ethanol and formaldehyde. Hemiacetals are key intermediates in various chemical and biological processes, including the formation of acetals and the cyclization of sugars. Understanding the molecular structure and chemical behavior of simple hemiacetals like **ethoxymethanol** is crucial for researchers in organic synthesis, computational chemistry, and drug development. This guide aims to provide a detailed technical resource on **ethoxymethanol**, focusing on its molecular characteristics.

## Molecular Structure and Properties

The molecular formula for **ethoxymethanol** is  $C_3H_8O_2$ . It consists of an ethoxy group ( $-OCH_2CH_3$ ) and a hydroxyl group ( $-OH$ ) attached to the same carbon atom.

## Physical Properties

The following table summarizes the known physical properties of **ethoxymethanol**.

Property	Value	Reference
Molecular Formula	$C_3H_8O_2$	[1]
Molecular Weight	76.09440 g/mol	[1]
Boiling Point	101.7°C at 760 mmHg	[1]
Density	0.928 g/cm <sup>3</sup>	[1]
Flash Point	43.3°C	[1]
Vapor Pressure	19.5 mmHg at 25°C	[1]
Index of Refraction	1.385	[1]

## Computational Chemistry Insights

A computational study has investigated the high-temperature chemistry of **ethoxymethanol**, providing theoretical data on its bond dissociation energies (BDEs).[1][2] These values are critical for understanding the thermal stability and reaction pathways of the molecule. The study highlights that the high-temperature chemistry of **ethoxymethanol** is dominated by rapid H-atom migrations, leading to the formation of ethanol and formaldehyde.[1][2]

The following table presents the calculated bond dissociation energies for **ethoxymethanol**.

Bond	Bond Dissociation Energy (kcal/mol)
$CH_3CH_2O-CH_2OH$	Data not explicitly provided
$CH_3CH_2OCH_2-OH$	Data not explicitly provided
$CH_3CH_2OCH-OH$ (C-H bond)	Data not explicitly provided
Other C-H and C-C bonds	Data not explicitly provided

Note: While the study focused on bond dissociation energies, specific values for each bond were not detailed in the available abstract. Access to the full study would be required for a comprehensive table.

## Experimental Protocols

### Synthesis of Ethoxymethanol

**Ethoxymethanol** is synthesized via the equilibrium reaction between formaldehyde and ethanol.<sup>[1][2]</sup> The following is a proposed experimental protocol based on the principles of hemiacetal formation.

Objective: To synthesize **ethoxymethanol** from formaldehyde and ethanol.

Materials:

- Formaldehyde solution (e.g., 37% in water, formalin)
- Anhydrous ethanol
- Anhydrous sodium sulfate or magnesium sulfate (for drying)
- An appropriate acidic or basic catalyst (optional, as the reaction can proceed without a catalyst)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, combine one molar equivalent of formaldehyde with a slight excess of anhydrous ethanol.

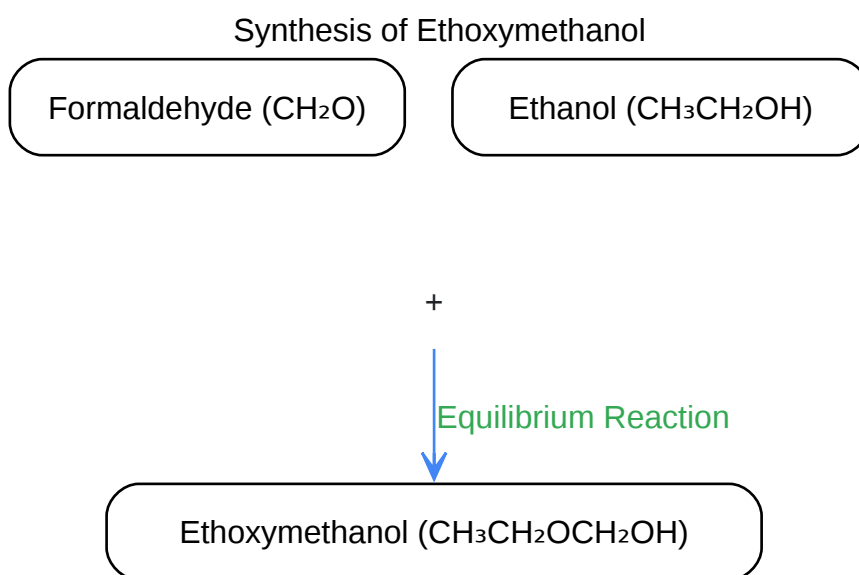
- The reaction can be allowed to proceed at room temperature with stirring. The progress of the reaction can be monitored by techniques such as NMR spectroscopy.
- Once equilibrium is reached, the excess ethanol and any water present can be removed under reduced pressure.
- The resulting crude **ethoxymethanol** can be purified by fractional distillation.
- Characterization of the purified product should be performed using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR spectroscopy, and mass spectrometry to confirm its structure.

## Visualizations

### Molecular Structure of Ethoxymethanol

Caption: Molecular structure of **ethoxymethanol**.

### Synthesis Pathway of Ethoxymethanol



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Caption: Synthesis of **ethoxymethanol** from formaldehyde and ethanol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure of Ethoxymethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b161747#molecular-structure-of-ethoxymethanol>]

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